

# An In-depth Technical Guide to Decamethylchromocene

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## Compound of Interest

Compound Name: Decamethylchromocene

Cat. No.: B12510804

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This technical guide provides a comprehensive overview of **decamethylchromocene**, a sandwich compound of significant interest in organometallic chemistry. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties and synthesis.

## Chemical Data

The fundamental chemical and physical properties of **decamethylchromocene** are summarized in the table below for easy reference.

Property	Value
IUPAC Name	chromium(2+);1,2,3,4,5-pentamethylcyclopenta-1,3-diene
Molecular Formula	C <sub>20</sub> H <sub>30</sub> Cr
Molecular Weight	322.4 g/mol [1]
Appearance	Red, air-sensitive prisms
Melting Point	296-297 °C
Solubility	Very soluble in aromatic and aliphatic hydrocarbon solvents, THF, diethyl ether, and dichloromethane. Slightly soluble in acetone or acetonitrile.
PubChem CID	15874251[1]
CAS Registry Number	Not found in the searched resources.

## Synthesis Protocol

A detailed experimental protocol for the synthesis of **decamethylchromocene** is provided below. This method involves the reaction of anhydrous chromium(II) acetate with sodium pentamethylcyclopentadienide.

Materials:

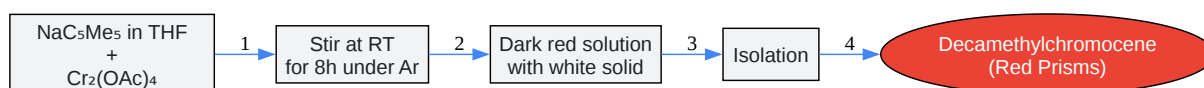
- Anhydrous Chromium(II) Acetate (Cr<sub>2</sub>(OAc)<sub>4</sub>)
- Sodium Pentamethylcyclopentadienide (NaC<sub>5</sub>Me<sub>5</sub>)
- Tetrahydrofuran (THF)
- Argon gas

Procedure:

- To a solution of sodium pentamethylcyclopentadienide (4.00 g, 25.28 mmol) in 50 mL of THF, add solid anhydrous chromium(II) acetate (2.15 g, 6.32 mmol) against a counterstream of argon.
- Stir the resulting mixture for 8 hours at room temperature. The reaction will yield a white solid suspended in a dark red solution.
- Isolate the **decamethylchromocene** from this mixture to obtain red, air-sensitive prisms. The reported yield is 2.6 g (64%).

Experimental Workflow:

The following diagram illustrates the key steps in the synthesis of **decamethylchromocene**.



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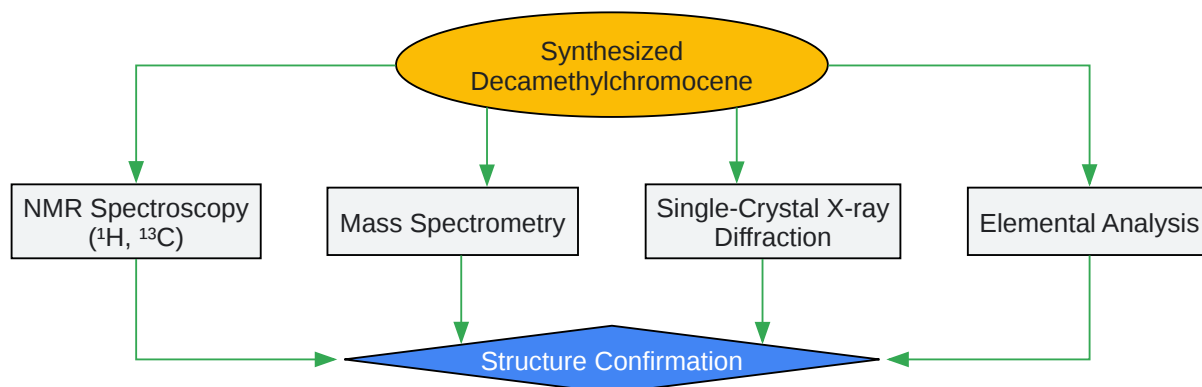
A flowchart of the synthesis of **decamethylchromocene**.

## Characterization Data

Detailed experimental characterization data for **decamethylchromocene**, such as <sup>1</sup>H and <sup>13</sup>C NMR spectra and single-crystal X-ray diffraction data, were not available in the searched resources. For novel batches of this compound, standard analytical techniques should be employed for full characterization.

Logical Relationship for Characterization:

The diagram below outlines the logical workflow for the characterization of a newly synthesized batch of **decamethylchromocene**.



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A logical workflow for the characterization of **decamethylchromocene**.

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## References

- 1. Decamethylchromocene | C<sub>20</sub>H<sub>30</sub>Cr | CID 15874251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Decamethylchromocene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12510804#decamethylchromocene-cas-number-and-chemical-data]

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